

# Field Application Techniques for Different Endothall Formulations: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Endothall	
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### Introduction

**Endothall** is a versatile herbicide used in both aquatic and terrestrial environments for the control of a broad spectrum of weeds. Its efficacy is dependent on the specific formulation, application technique, and environmental conditions. This document provides detailed application notes and protocols for various **Endothall** formulations to guide researchers and scientists in its effective and safe use. **Endothall**'s primary mode of action is the inhibition of protein phosphatase 1 (PP1) and 2A (PP2A), which disrupts several cellular processes, including protein and lipid biosynthesis, leading to cell membrane damage and ultimately, plant death.[1][2][3]

# **Endothall Formulations and General Characteristics**

**Endothall** is available in two main salt formulations, each with distinct properties and uses:

• Dipotassium Salt of **Endothall**: This formulation is widely used in aquatic environments for the control of submerged aquatic vegetation.[4][5] It is available in both liquid and granular forms. Trade names for products containing the dipotassium salt of **endothall** include Aquathol® K and Aquathol® Super K.[6]



Mono(N,N-dimethylalkylamine) Salt of Endothall (Amine Salt): This formulation is also used
for aquatic weed control and is particularly effective against certain algae.[3][4] It is generally
more toxic to fish than the dipotassium salt formulation.[4] A common trade name for this
formulation is Hydrothol®.

Both formulations are also used in terrestrial applications as a desiccant for crops like potatoes and as a defoliant for cotton.[7][8]

The choice between liquid and granular formulations often depends on the application site and target species. Liquid formulations are suitable for large-area applications, while granular formulations are better for spot treatments or use in areas with water movement.[9]

# **Quantitative Data Summary**

The following tables summarize key quantitative data for the application of different **Endothall** formulations.

Table 1: Aquatic Application Rates for Endothall Formulations



Formulation	Target Species	Application Rate (ppm)	Water Use Restrictions
Dipotassium Salt (Liquid & Granular)	Submerged Weeds (e.g., Hydrilla, Milfoil)	0.5 - 5.0[10]	Drinking Water: Do not use if concentration exceeds 0.1 ppm.[10] Maintain a 600-foot setback from potable water intakes. Irrigation: 7- day restriction.[11] Livestock Watering: 14-day restriction. Swimming: 24-hour restriction.[10]
Mono(N,N- dimethylalkylamine) Salt (Liquid & Granular)	Submerged Weeds & Algae	0.05 - 3.0[12]	Drinking Water: Do not use if concentration exceeds 0.1 ppm. Maintain a 600-foot setback from potable water intakes. Animal Consumption: Varies by concentration (e.g., 7 days at 0.3 ppm, 14 days at 3.0 ppm). Fish Toxicity: Highly toxic to fish at concentrations exceeding 0.3 ppm.[3]

Table 2: Terrestrial Application Rates for **Endothall** Formulations



Application	Formulation	Application Rate	Spray Volume	Pre-Harvest Interval (PHI)
Potato Vine Desiccation	Liquid Endothall	17-22 L/ha (light vines)[1]	500-800 L/ha[1]	10-14 days[1]
11 L/ha (double spray for heavy vines)[1]				
Cotton Defoliation	Liquid Endothall (e.g., Accelerate®)	Tank mixed with other defoliants (e.g., 1.5 pints/acre with Def)[8]	Minimum 5 gal/A (aerial), 10-20 gal/A (ground) [13]	7 days[8]

Table 3: Environmental Fate of Endothall

Parameter	Value	Conditions
Aquatic Half-life	4 - 10 days[14]	Varies with temperature and microbial activity.[14]
Complete Degradation	30 - 60 days[4][14]	Microbial action breaks it down into carbon, hydrogen, and oxygen.[14]
Bioaccumulation	Low potential[4][14]	Does not significantly bioaccumulate in aquatic organisms.[4]

# **Experimental Protocols**

Protocol 1: Determination of Endothall Concentration in Water Samples (Adapted from EPA Method 548.1 and IC-MS/MS Methods)

# Methodological & Application





This protocol outlines the steps for quantifying **Endothall** concentrations in water, a critical step for monitoring efficacy and ensuring compliance with water use restrictions.

- 1. Sample Collection and Preservation:
- Collect grab samples in glass containers.[2]
- If the water contains chlorine, dechlorinate by adding 80 mg of sodium thiosulfate per liter of sample before collection.[2]
- For biologically active samples, acidify to a pH of 1.5-2 with a 1:1 solution of HCl:H2O.[2]
- Store samples at 4°C, protected from light and heat, until analysis.[2] The holding time is typically 7 days for the sample and 14 days for extracts.[2]
- 2. Sample Preparation (Ion Chromatography-Tandem Mass Spectrometry IC-MS/MS):
- For samples with particulates, filtration is required prior to injection.[7]
- For high-salt content water, dilute with deionized water (e.g., 1:10 v/v).[7]
- Spike samples with an internal standard (e.g., isotope-labeled glutaric acid) to a known concentration (e.g., 100 ppb).[7]
- 3. Instrumental Analysis (IC-MS/MS):
- Inject the prepared sample directly into the IC-MS/MS system.
- Achieve chromatographic separation using an appropriate ion chromatography column and mobile phase gradient.[3]
- Operate the mass spectrometer in selected reaction monitoring (SRM) or selected ion monitoring (SIM) mode for sensitive and selective quantification of **Endothall**.[3][7]
- 4. Quality Control:
- Analyze laboratory reagent blanks, laboratory fortified matrix samples, and quality control check standards.[2]
- Determine the Method Detection Limit (MDL) by analyzing at least seven replicate samples of fortified reagent water.[2]

# Protocol 2: Field Efficacy Trial for Aquatic Endothall Formulations

# Methodological & Application





This protocol provides a framework for conducting field trials to evaluate the efficacy of **Endothall** in controlling submerged aquatic vegetation.

- 1. Site Selection and Pre-Treatment Assessment:
- Select a study site with a uniform and dense population of the target aquatic plant species.
- Establish replicate treatment and control plots. The size of the plots will depend on the specific objectives of the study.
- Conduct a pre-treatment assessment to quantify the baseline abundance of the target plant.
   This is typically done by collecting biomass samples using a standardized quadrat sampler (e.g., 0.25 m²).[15]
- Collect at least three to five random biomass samples per plot.[15]

#### 2. Herbicide Application:

- Apply the **Endothall** formulation at the desired rate to the treatment plots.
- For liquid formulations, use a calibrated sprayer with weighted hoses to inject the herbicide below the water surface.[11]
- For granular formulations, use a granular spreader to ensure even distribution over the treatment area.
- Record all application parameters, including date, time, weather conditions, and water temperature.

#### 3. Post-Treatment Monitoring:

- Collect water samples from the treatment plots at specified intervals (e.g., 1, 3, 7, 14, and 28 days post-application) to determine the concentration and dissipation rate of Endothall using Protocol 1.
- Conduct post-treatment biomass sampling at predetermined time points (e.g., 14, 28, and 56 days post-application) using the same methodology as the pre-treatment assessment.
- Visually assess and record the percent control of the target vegetation in each plot at each monitoring interval.

#### 4. Data Analysis:

- Dry the collected plant biomass to a constant weight and record the dry weight per unit area. [15]
- Calculate the percent reduction in biomass for each treatment compared to the control plots.



• Use appropriate statistical methods (e.g., ANOVA) to determine if there are significant differences in plant biomass between the treatments and the control.

# Protocol 3: Assessing the Impact of Endothall on Non-Target Aquatic Organisms

This protocol provides a general framework for assessing the potential impact of **Endothall** on non-target aquatic organisms, based on OECD and EPA guidelines.[6][14]

- 1. Test Organism Selection:
- Select representative non-target aquatic organisms, including fish (e.g., bluegill, rainbow trout), invertebrates (e.g., Daphnia magna), and aquatic plants (e.g., Lemna gibba).[6]
- 2. Acute Toxicity Testing (LC50/EC50 Determination):
- Conduct static or flow-through bioassays in a controlled laboratory setting.
- Expose the test organisms to a range of **Endothall** concentrations, including a control group.
- The exposure duration is typically 96 hours for fish and 48 hours for invertebrates.
- Monitor and record mortality (for fish and invertebrates) or growth inhibition (for plants) at regular intervals.
- Calculate the LC50 (the concentration that is lethal to 50% of the test population) or EC50 (the concentration that causes a 50% effect on growth or mobility) using appropriate statistical methods.
- 3. Chronic Toxicity Testing:
- For a more comprehensive assessment, conduct longer-term (chronic) toxicity tests to evaluate the effects of lower concentrations of **Endothall** on survival, growth, and reproduction.
- The specific duration and endpoints of chronic tests will vary depending on the test organism and regulatory guidelines.
- 4. Field Monitoring:
- In conjunction with efficacy trials (Protocol 2), monitor the populations of non-target organisms in the treatment and control plots.

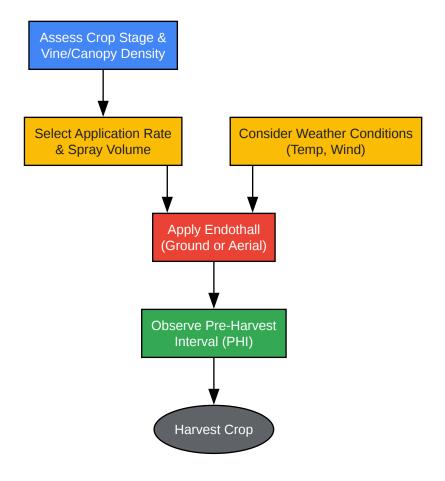


- Collect samples of non-target organisms (e.g., using nets for fish and invertebrates) before and after the **Endothall** application.
- Identify and enumerate the collected organisms to assess any changes in population density or community structure.

# **Mandatory Visualizations**







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